

# Preparation of Zoniporide Dihydrochloride Stock Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: Zoniporide dihydrochloride

Cat. No.: B1662320

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## Abstract

**Zoniporide dihydrochloride** is a potent and highly selective inhibitor of the Na<sup>+</sup>/H<sup>+</sup> exchanger isoform 1 (NHE-1), a key regulator of intracellular pH.<sup>[1][2][3]</sup> Its ability to modulate intracellular ion concentrations has made it a valuable tool in cardiovascular research, particularly in studies of ischemia-reperfusion injury, as well as in oncology research.<sup>[2][3]</sup> Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Zoniporide dihydrochloride** stock solutions for research applications.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Zoniporide dihydrochloride** is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>16</sub> N <sub>6</sub> O · 2HCl	[1]
Molecular Weight	393.27 g/mol	[1][3]
CAS Number	241799-10-0	[1][3]
Appearance	White to tan powder	
Purity	>98% (HPLC)	[3]

## Solubility

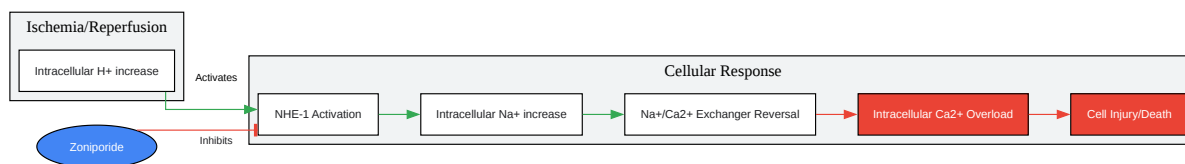
**Zoniporide dihydrochloride** exhibits good solubility in common laboratory solvents. The choice of solvent will depend on the specific requirements of the experiment.

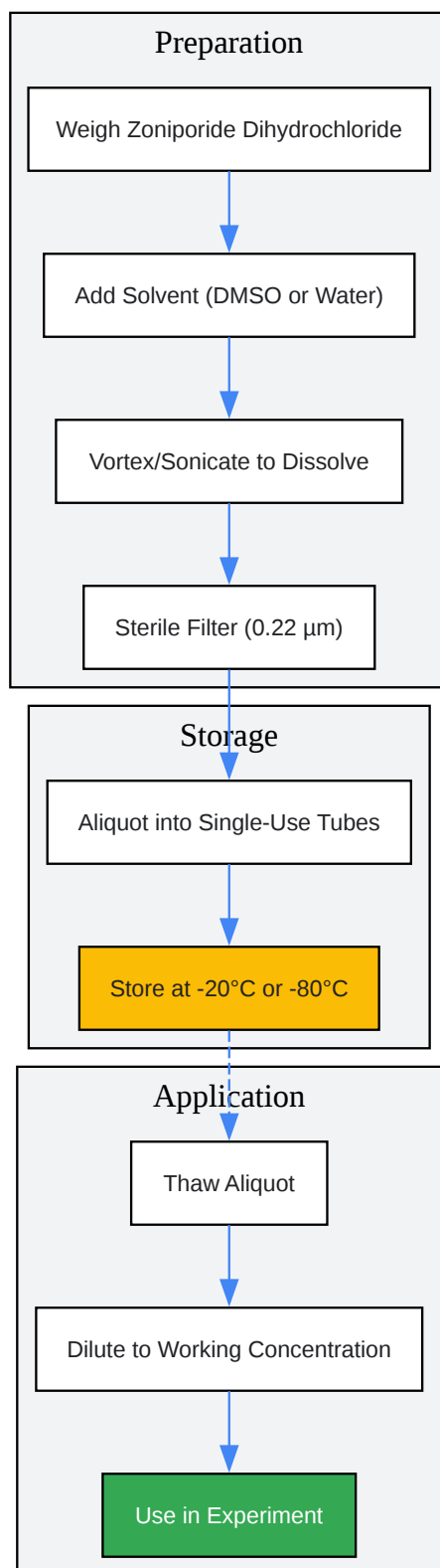
Solvent	Maximum Concentration	Reference
DMSO	100 mM	[1][3]
Water	10 mM	[1][3]
Water (warmed)	2 mg/mL	[4]

## Mechanism of Action: NHE-1 Inhibition

**Zoniporide dihydrochloride** is a potent and selective inhibitor of the Na<sup>+</sup>/H<sup>+</sup> exchanger isoform 1 (NHE-1).[1] NHE-1 is a ubiquitous plasma membrane protein that extrudes one intracellular proton in exchange for one extracellular sodium ion. This process is crucial for maintaining intracellular pH (pHi) homeostasis.

Under pathological conditions such as ischemia, intracellular acidosis activates NHE-1, leading to an influx of Na<sup>+</sup>. [2] This, in turn, reverses the function of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger, resulting in an accumulation of intracellular Ca<sup>2+</sup>, which contributes to cell injury and death.[2] By inhibiting NHE-1, Zoniporide prevents this detrimental cascade of events.





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## References

- 1. Zoniporide dihydrochloride |  $\text{Na}^+/\text{H}^+$  exchanger-1 (NHE-1) inhibitor | Hello Bio [[hellobio.com](https://hellobio.com)]
- 2. What is Zoniporide used for? [[synapse.patsnap.com](https://synapse.patsnap.com)]
- 3. Zoniporide dihydrochloride |  $\text{Na}^+/\text{H}^+$  Exchanger Inhibitors: R&D Systems [[rndsystems.com](https://rndsystems.com)]
- 4. ZONIPORIDE CAS#: 241800-98-6 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
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